

Disodium Beta-Glycerophosphate: A Technical Guide to its Aqueous Solubility

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Compound of Interest

Compound Name: Disodium beta-glycerophosphate

Cat. No.: B1237775

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This technical guide provides an in-depth overview of the aqueous solubility of **disodium beta-glycerophosphate**. While specific quantitative data on the solubility of **disodium beta-glycerophosphate** at various temperatures is not readily available in publicly accessible scientific literature and chemical databases, this document outlines the established experimental protocols for determining such data. Furthermore, it presents a generalized experimental workflow for solubility determination.

Data Presentation

A comprehensive search of scientific databases and chemical supplier information did not yield quantitative data for the solubility of **disodium beta-glycerophosphate** in water at a range of temperatures. Various sources indicate that it is soluble in water, with some product information sheets providing single-point solubility data at unspecified room temperature. For instance, stated solubilities include approximately 10 mg/mL, 50 mg/mL, and 100 mg/mL, though the conditions for these measurements are not consistently provided.^{[1][2][3]}

Due to the lack of available data, a table summarizing the solubility at different temperatures cannot be provided at this time. Researchers requiring this specific information are advised to determine it experimentally using the protocols outlined below.

Experimental Protocols

The following section details established methodologies for determining the solubility of a chemical compound like **disodium beta-glycerophosphate** in an aqueous solution as a function of temperature. These protocols are synthesized from general methods for solubility determination of pharmaceutical salts and organic compounds.

Equilibrium Solubility Determination by the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound.[4]

a. Materials and Equipment:

- **Disodium beta-glycerophosphate** (high purity)
 - Deionized or distilled water (solvent)
 - Temperature-controlled orbital shaker or water bath
 - Calibrated thermometer
 - Analytical balance
 - Vials or flasks with secure closures
 - Syringe filters (e.g., 0.22 μm) to separate undissolved solid
 - A suitable analytical method for quantification (e.g., High-Performance Liquid Chromatography (HPLC), UV-Vis Spectroscopy, or gravimetric analysis)
 - pH meter
- ### b. Procedure:
- **Preparation of Supersaturated Solutions:** Add an excess amount of **disodium beta-glycerophosphate** to a known volume of water in a series of vials or flasks. The presence of undissolved solid is crucial to ensure saturation.

- **Equilibration at Different Temperatures:** Place the vials in a temperature-controlled shaker or water bath set to the desired temperatures (e.g., 10°C, 20°C, 30°C, 40°C, 50°C).
- **Agitation:** Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** Once equilibrium is achieved, allow the samples to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a pre-warmed or pre-cooled syringe to match the experimental temperature. Immediately filter the aliquot using a syringe filter to remove any undissolved particles. This step is critical to prevent the precipitation or further dissolution of the solute.
- **Quantification:** Analyze the concentration of **disodium beta-glycerophosphate** in the clear filtrate using a validated analytical method.
- **Data Analysis:** The determined concentration represents the solubility of **disodium beta-glycerophosphate** at that specific temperature. Repeat the experiment at each desired temperature to generate a solubility curve.

Gravimetric Method for Solubility Determination

For a non-volatile solute like **disodium beta-glycerophosphate**, a gravimetric method can be employed for quantification.

a. Procedure:

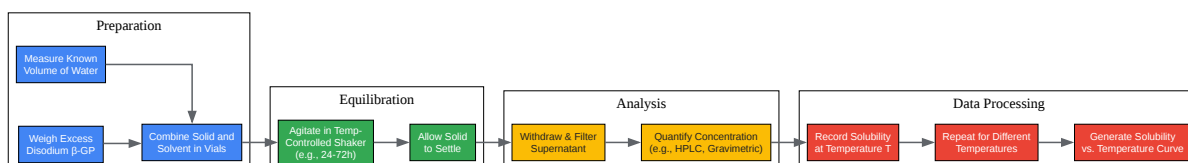
- Follow steps 1-5 of the Shake-Flask Method described above.
- **Weighing the Saturated Solution:** Accurately weigh a known volume or mass of the clear, filtered saturated solution in a pre-weighed container.
- **Evaporation of Solvent:** Carefully evaporate the solvent (water) from the solution using a drying oven set to a temperature that will not degrade the **disodium beta-**

glycerophosphate.

- **Drying to a Constant Weight:** Dry the remaining solid residue in the oven until a constant weight is achieved. This indicates that all the water has been removed.
- **Calculating Solubility:** The final weight of the residue corresponds to the mass of **disodium beta-glycerophosphate** that was dissolved in the initial volume or mass of the saturated solution. From this, the solubility can be calculated in units such as g/100 mL or g/100 g of water.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of **disodium beta-glycerophosphate** at different temperatures.



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Experimental workflow for solubility determination.

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